

# Technical Support Center: Diisopropylamine Safety Guidelines

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This guide provides essential safety information for handling and storing **diisopropylamine** in a laboratory setting. Please consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before use.

# Frequently Asked Questions (FAQs) Q1: What are the primary hazards associated with diisopropylamine?

**Diisopropylamine** is a hazardous chemical with multiple risks. It is a highly flammable liquid and vapor, and its vapors can form explosive mixtures with air.[1] The substance is corrosive and can cause severe skin and eye burns upon contact.[2][3] Inhalation or ingestion is harmful and can cause chemical burns to the respiratory and digestive tracts.[2][3] It is also harmful to aquatic life with long-lasting effects.[4]

### Q2: What Personal Protective Equipment (PPE) is required when handling diisopropylamine?

To ensure safety, a comprehensive set of PPE should be worn.

• Eye and Face Protection: Wear chemical splash goggles and a face shield (minimum 8-inch).[5][6] Contact lenses should not be worn when working with this substance.[5]



- Skin Protection: Wear suitable protective gloves and clean, flame-retardant, antistatic protective clothing to prevent skin contact.[2][4] Safety equipment suppliers can provide recommendations on the most protective materials for your specific operation.[5]
- Respiratory Protection: Handle diisopropylamine in a well-ventilated area or under a chemical fume hood.[7][8] If exposure limits are exceeded or if you experience irritation, use a NIOSH/MSHA-approved respirator.[2] For exposures over 5 ppm, a supplied-air respirator with a full facepiece is recommended.[5] Exposure to 200 ppm is considered immediately dangerous to life and health (IDLH).[5][9]

## Q3: What are the proper storage guidelines for diisopropylamine?

Proper storage is critical to prevent hazardous reactions.

- Conditions: Store in a cool, dry, well-ventilated, and fireproof area, away from heat, sparks, open flames, and other ignition sources.[1][2][9] The recommended storage temperature is between 15–25 °C.[7]
- Containers: Keep containers tightly closed.[2][5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6]
- Grounding: Ground and bond metal containers during material transfer to prevent static discharge.[2][5]
- Incompatibilities: Store **diisopropylamine** separately from incompatible materials such as strong oxidizing agents, strong acids, plastics, copper, and moisture.[5][7][9][10]

# Q4: How should I handle diisopropylamine during an experiment?

Follow these handling procedures to minimize risk.

Ventilation: Use the chemical only in a well-ventilated area or under a chemical fume hood.
 [3][8]



- Ignition Sources: Keep the area free of ignition sources like open flames, sparks, and hot surfaces.[1][4] Do not smoke, eat, or drink in the handling area.[3][5]
- Tools: Use only non-sparking tools and explosion-proof equipment.[4][5]
- Hygiene: Wash your hands and any exposed skin thoroughly after handling.[2][5]
   Contaminated clothing should be removed immediately and washed before reuse.[2]

### Troubleshooting Guide Q5: What should I do in the event of an accidental spill?

In case of a spill, act quickly and safely.

- Evacuate and Secure: Evacuate all non-essential personnel from the area.[3]
- Remove Ignition Sources: Immediately eliminate all sources of ignition (sparks, flames, hot surfaces).[5][11]
- Ventilate: Ventilate the area of the spill or leak.[5][10]
- Containment: Wear appropriate PPE, including a chemical protection suit and self-contained breathing apparatus if necessary.[1] Absorb the spill with a non-combustible, inert material such as sand, vermiculite, or dry earth.[5][11] Do not let the chemical enter drains or sewers. [1]
- Cleanup: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for disposal.[8][11]
- Decontaminate: Ventilate and wash the area after cleanup is complete.[5] It may be necessary to dispose of the waste as hazardous.[5]

## Q6: What are the immediate first aid measures for exposure?

Immediate medical attention is required for any type of exposure.[2][3]



- Eye Contact: Immediately flush the eyes with large amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[5]
- Skin Contact: Quickly remove all contaminated clothing.[5] Immediately wash the affected skin area with plenty of water for at least 15 minutes.[2] Seek immediate medical attention.[2] [5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult or has stopped, provide artificial respiration.[2][3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[2][3] If the person is conscious, rinse their mouth and give them a cupful of water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2][3]

#### **Quantitative Safety Data**

The following table summarizes key quantitative safety and exposure limit data for **diisopropylamine**.

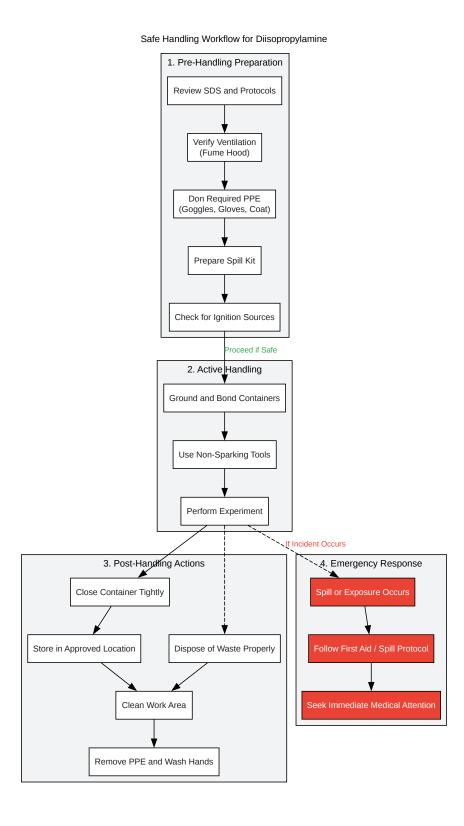
Parameter	Value	Reference
OSHA PEL (Permissible Exposure Limit)	5 ppm (20 mg/m³) TWA	[2][9]
ACGIH TLV (Threshold Limit Value)	5 ppm TWA	[9]
NIOSH REL (Recommended Exposure Limit)	5 ppm (20 mg/m³) TWA	[9]
IDLH (Immediately Dangerous to Life or Health)	200 ppm	[5][9]
Flash Point	-1 °C (30 °F)	[9][10]
Lower Explosive Limit (LEL)	1.1%	[9][12]
Upper Explosive Limit (UEL)	7.1%	[9][12]
Vapor Pressure	50 mm Hg (at 20 °C)	[9]



### **Experimental Workflow Visualization**

The following diagram illustrates the logical workflow for safely handling **diisopropylamine** in a research setting.





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